

"HPLC method for quantification of 11-Oxomogroside IIE"

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Compound of Interest

Compound Name: 11-Oxomogroside IIE

Cat. No.: B2872033

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Application Note

Introduction

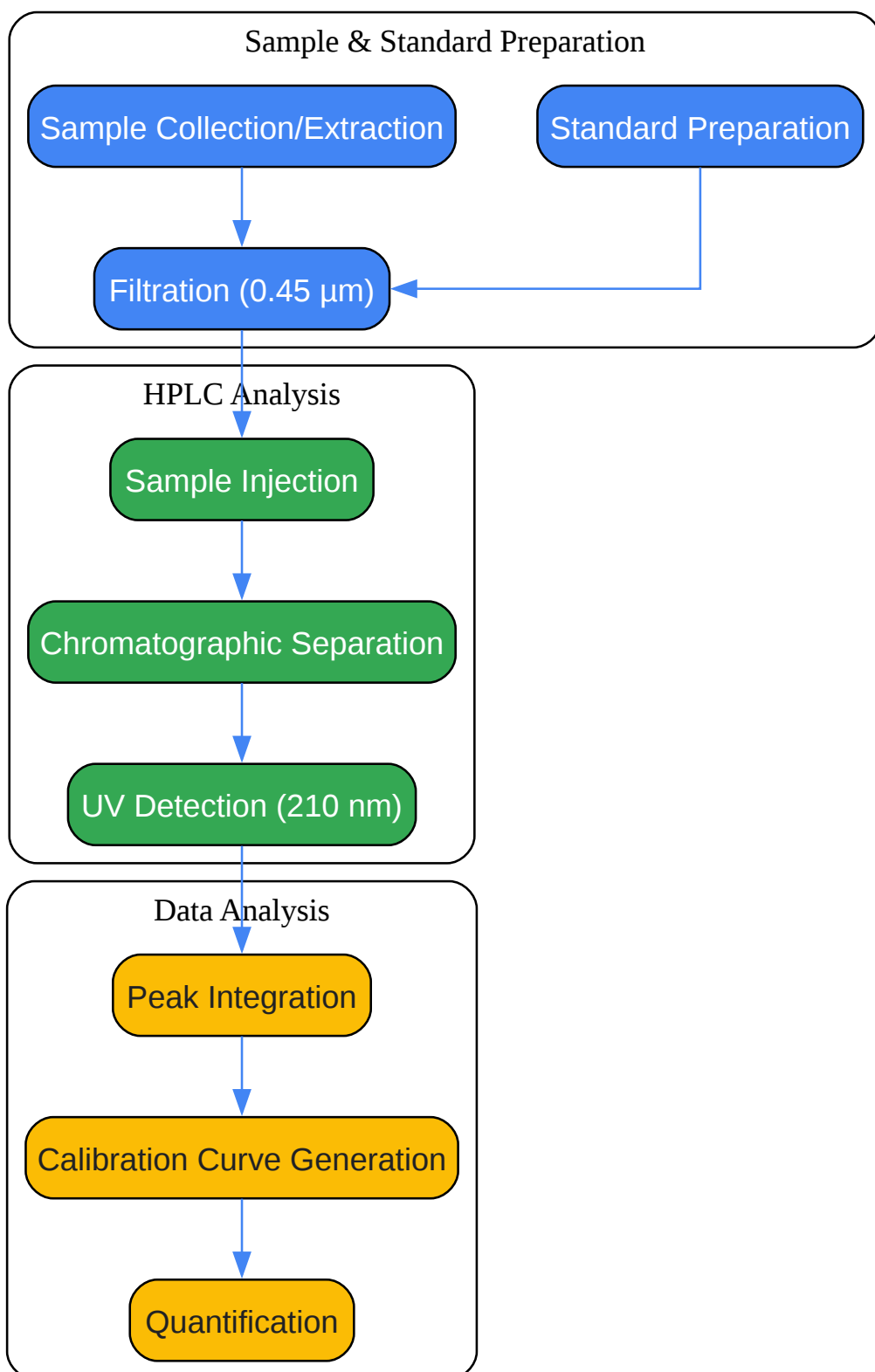
11-Oxomogroside V is a cucurbitane triterpenoid glycoside found in the fruit of *Siraitia grosvenorii*, commonly known as monk fruit. It is a derivative of Mogroside V, the primary sweetening component of monk fruit extract. Like other mogrosides, 11-Oxomogroside V is a natural, non-caloric sweetener with potent antioxidant properties.[1][2][3][4] The increasing use of monk fruit extract in the food and beverage industry necessitates reliable analytical methods for the quantification of its various bioactive constituents to ensure product quality and consistency. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantification of 11-Oxomogroside V in various sample matrices.

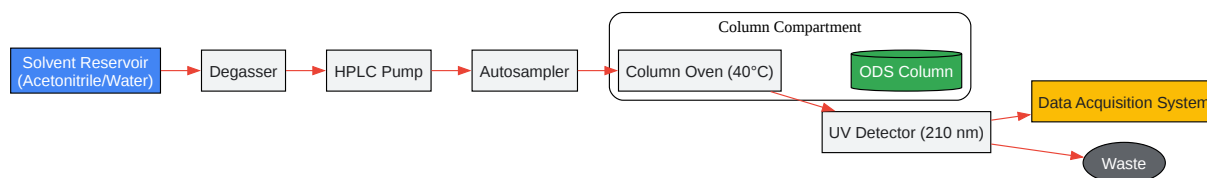
Chemical Structure

While a detailed signaling pathway for 11-Oxomogroside V is not extensively elucidated in public literature, its primary role as a natural sweetener and antioxidant is well-documented.[1][2][3][4]

Experimental Workflow

The following diagram outlines the general workflow for the quantification of 11-Oxomogroside V using HPLC.





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References

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- 3. 11-Oxo-mogroside V | CAS:126105-11-1 | Manufacturer ChemFaces [chemfaces.com]
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- To cite this document: BenchChem. ["HPLC method for quantification of 11-Oxomogroside IIE"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2872033#hplc-method-for-quantification-of-11-oxomogroside-iie\]](https://www.benchchem.com/product/b2872033#hplc-method-for-quantification-of-11-oxomogroside-iie)

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